

An In-depth Technical Guide to the Physical Properties of (E)-5-Undecene

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Compound of Interest

Compound Name: (E)-5-Undecene

Cat. No.: B1236431

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **(E)-5-Undecene**. The information is compiled from various scientific databases and presented in a structured format for ease of reference and comparison. This document also outlines detailed experimental protocols for the determination of key physical properties, intended to assist researchers in the accurate characterization of this compound.

Core Physical Properties of (E)-5-Undecene

(E)-5-Undecene, an acyclic olefin, possesses a unique set of physical characteristics that are crucial for its application and handling in research and development.^{[1][2]} A summary of its key physical properties is presented below. It is important to note that while some experimental data is available, many of the listed properties are based on computational estimations.

Data Presentation: Physical Properties of **(E)-5-Undecene**

Physical Property	Value	Data Type	Source
Molecular Formula	C ₁₁ H ₂₂	---	--INVALID-LINK--[1]
Molecular Weight	154.29 g/mol	Computed	--INVALID-LINK--[1]
CAS Number	764-97-6	---	--INVALID-LINK--[3]
Boiling Point	187.71°C	Estimated	--INVALID-LINK--[4]
73.05°C at 10 mmHg (0.013 bar)	Experimental	--INVALID-LINK--[3]	
Melting Point	-67.3°C	Estimated	--INVALID-LINK--[4]
Density	0.7709 g/cm ³	Estimated	--INVALID-LINK--[4]
Refractive Index	1.4232	Estimated	--INVALID-LINK--[4]
XLogP3	5.2	Computed	--INVALID-LINK--[1]
Enthalpy of Vaporization	51.8 kJ/mol at 74.85°C	Experimental	--INVALID-LINK--[3]

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standard laboratory protocols for measuring the key physical properties of liquid organic compounds such as **(E)-5-Undecene**.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology: Capillary Method (Thiele Tube or Digital Apparatus)

- **Sample Preparation:** A small amount of the liquid sample (a few milliliters) is placed into a small test tube or a fusion tube.

- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then placed in a heating bath (e.g., a Thiele tube with mineral oil or an aluminum block in a digital melting/boiling point apparatus).
- **Heating:** The apparatus is heated slowly and uniformly.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Boiling Point Determination:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Melting Point

For compounds that are solid at room temperature, the melting point is a critical indicator of purity. Since **(E)-5-Undecene** has a very low estimated melting point, this procedure would require a cryostat.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the solid sample is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus (e.g., a Mel-Temp or a Thiele tube).
- **Heating:** The sample is heated rapidly to about 15-20°C below the expected melting point, and then the heating rate is slowed to 1-2°C per minute.
- **Observation and Measurement:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid

has turned into a clear liquid is recorded as the end of the melting range. A pure compound will have a sharp melting range of 0.5-1°C.

Determination of Density

Density is the mass per unit volume of a substance.

Methodology: Pycnometer or Graduated Cylinder and Balance

- **Mass of Empty Container:** The mass of a clean, dry pycnometer or a graduated cylinder is accurately measured using an analytical balance.
- **Volume of Liquid:** A known volume of the liquid is added to the container. For a pycnometer, it is filled to its calibrated volume. For a graduated cylinder, the volume is read from the graduations.
- **Mass of Container and Liquid:** The mass of the container with the liquid is measured.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty container. The density is then calculated by dividing the mass of the liquid by its volume.
- **Temperature Control:** The temperature of the liquid should be recorded as density is temperature-dependent.

Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance.

Methodology: Abbe Refractometer

- **Calibration:** The refractometer is calibrated using a standard sample with a known refractive index, such as distilled water.
- **Sample Application:** A few drops of the liquid sample are placed on the clean, dry prism of the refractometer.

- **Measurement:** The prism is closed, and the light source is switched on. The adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- **Reading:** The refractive index is read directly from the instrument's scale.
- **Temperature Control:** The measurement should be performed at a constant, recorded temperature, typically 20°C or 25°C, as the refractive index is temperature-sensitive.

Mandatory Visualization

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of **(E)-5-Undecene**.

Caption: Workflow for Physical Property Determination of **(E)-5-Undecene**.

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